

Spectroscopic Data for 5-(2,2-diphenylethyl)-1H-imidazole: A Technical Guide

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Compound of Interest

Compound Name: 5-(2,2-diphenylethyl)-1H-imidazole

CAS No.: 102390-63-6

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This guide provides an in-depth technical overview of the spectroscopic data for the compound **5-(2,2-diphenylethyl)-1H-imidazole**. Designed for researchers, scientists, and professionals in drug development, this document details the predicted and expected spectroscopic characteristics of the molecule. Given the absence of readily available experimental spectra in public databases, this guide leverages predictive methodologies and established principles of spectroscopic analysis for imidazole-based compounds to provide a robust analytical framework.

Introduction

5-(2,2-diphenylethyl)-1H-imidazole is a heterocyclic compound of interest due to the prevalence of the imidazole scaffold in biologically active molecules.[1] The diphenylethyl substituent introduces significant steric and electronic features that are expected to influence its spectroscopic and, potentially, its pharmacological properties. Accurate spectroscopic characterization is the cornerstone of chemical synthesis and drug discovery, enabling unambiguous structure confirmation and quality control. This guide will detail the predicted data from ^1H NMR, ^{13}C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy, coupled with detailed experimental protocols and interpretative insights.

Molecular Structure and Atom Numbering

To facilitate the discussion of spectroscopic data, the following numbering scheme is used for the atoms in **5-(2,2-diphenylethyl)-1H-imidazole**.

Caption: Molecular structure and atom numbering for **5-(2,2-diphenylethyl)-1H-imidazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.^[2] The predicted ¹H and ¹³C NMR spectra for **5-(2,2-diphenylethyl)-1H-imidazole** provide detailed insights into its molecular structure. Predictions were generated using a combination of database-driven and incremental approaches.^{[3][4][5][6][7]}

Predicted ¹H NMR Data

The predicted ¹H NMR spectrum is characterized by distinct signals for the imidazole ring protons, the aliphatic linker, and the two phenyl groups.

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Integration
N1-H	~12.0	Singlet (broad)	1H
C2-H	~7.6	Singlet	1H
C4-H	~6.8	Singlet	1H
C7-H	~4.5	Triplet	1H
C6-H ₂	~3.2	Doublet	2H
Phenyl-H	7.2 - 7.4	Multiplet	10H

Expertise & Experience: Interpreting the ¹H NMR Predictions

- The N-H proton of the imidazole ring is expected to be significantly deshielded, appearing as a broad singlet around 12.0 ppm. This is a characteristic feature of N-H protons in imidazole systems due to hydrogen bonding and the aromatic nature of the ring.^[8]

- The C2-H proton is the most downfield of the imidazole C-H protons, a result of its position between two electron-withdrawing nitrogen atoms.
- The C4-H proton appears further upfield, influenced by the adjacent C5 substituent.
- The methine proton (C7-H) of the ethyl linker is predicted to be a triplet due to coupling with the adjacent methylene protons (C6-H₂). Its chemical shift around 4.5 ppm is attributed to the deshielding effect of the two adjacent phenyl groups and the imidazole ring.
- The methylene protons (C6-H₂) are expected to appear as a doublet, coupling with the C7-H proton.
- The ten protons of the two phenyl groups will likely overlap in a complex multiplet in the aromatic region (7.2-7.4 ppm).

Predicted ¹³C NMR Data

The predicted ¹³C NMR spectrum provides complementary information on the carbon skeleton.

Carbon	Predicted Chemical Shift (ppm)
C2	~135
C4	~115
C5	~138
C6	~35
C7	~50
Phenyl C (quaternary)	~145
Phenyl CH	~127-129

Expertise & Experience: Interpreting the ¹³C NMR Predictions

- The imidazole ring carbons (C2, C4, and C5) are expected to resonate in the aromatic region. C2 is typically the most deshielded of the protonated carbons in the imidazole ring.

- The aliphatic carbons of the ethyl linker (C6 and C7) will appear in the upfield region of the spectrum.
- The phenyl carbons will show characteristic signals for the quaternary and protonated carbons, with the exact shifts being influenced by the substitution pattern.

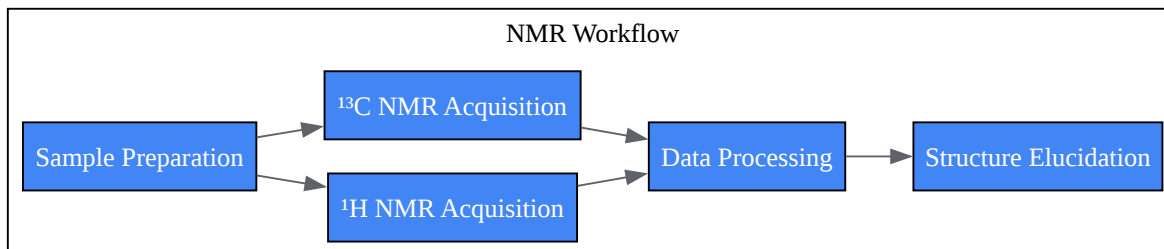
Experimental Protocol for NMR Spectroscopy

Trustworthiness: A Self-Validating System

This protocol is designed to yield high-quality, reproducible NMR data.

- **Sample Preparation:** Dissolve approximately 5-10 mg of **5-(2,2-diphenylethyl)-1H-imidazole** in 0.6 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in a standard 5 mm NMR tube. The choice of solvent is critical; DMSO-d₆ is often preferred for imidazoles as it can help in observing the exchangeable N-H proton.
- **¹H NMR Acquisition:**
 - Use a 400 MHz or higher field NMR spectrometer.
 - Acquire a standard one-pulse ¹H spectrum with a sufficient number of scans (typically 16 or 32) to achieve a good signal-to-noise ratio.
 - Set the spectral width to cover the expected range of chemical shifts (e.g., -2 to 16 ppm).
 - A relaxation delay of 1-2 seconds is generally sufficient.
- **¹³C NMR Acquisition:**
 - Acquire a proton-decoupled ¹³C spectrum.
 - A greater number of scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ¹³C.
 - Use a spectral width of approximately 220 ppm.
 - A longer relaxation delay (2-5 seconds) may be required for quaternary carbons.

- **Data Processing:** Process the raw data using appropriate software (e.g., Mnova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to the residual solvent peak or an internal standard like tetramethylsilane (TMS).



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Caption: Experimental workflow for NMR analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity.^[2]

Predicted Mass Spectrum Data

Ion	Predicted m/z	Proposed Fragmentation
[M+H] ⁺	275.15	Protonated molecular ion
[M-C ₆ H ₅] ⁺	198.10	Loss of a phenyl radical
[C ₁₁ H ₁₁ N ₂] ⁺	171.09	Cleavage of the ethyl linker

Expertise & Experience: Interpreting the Mass Spectrum Predictions

- The protonated molecular ion ([M+H]⁺) is expected to be the most abundant ion in the spectrum under soft ionization conditions like Electrospray Ionization (ESI).

- A characteristic fragmentation pathway for compounds with a diphenylethyl moiety is the loss of a phenyl radical, leading to a significant fragment ion.
- Cleavage of the C-C bond in the ethyl linker is another plausible fragmentation pathway, resulting in an ion corresponding to the imidazole and a vinyl fragment. The fragmentation patterns of imidazoles can be complex, but these represent some of the most likely primary fragmentation events.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Protocol for Mass Spectrometry

- **Sample Preparation:** Prepare a dilute solution of the compound (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** Use a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an ESI source.
- **Data Acquisition:**
 - Infuse the sample solution directly into the mass spectrometer or introduce it via liquid chromatography.
 - Acquire the mass spectrum in positive ion mode.
 - Obtain a full scan mass spectrum to identify the protonated molecular ion.
 - Perform tandem mass spectrometry (MS/MS) on the $[M+H]^+$ ion to induce fragmentation and obtain a fragment ion spectrum.
- **Data Analysis:** Determine the accurate mass of the molecular ion and its fragments to confirm the elemental composition. Compare the observed fragmentation pattern with the predicted pathways.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.[\[12\]](#)[\[13\]](#)

Predicted IR Data

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)
N-H stretch (imidazole)	3100 - 2800 (broad)
C-H stretch (aromatic)	3100 - 3000
C-H stretch (aliphatic)	3000 - 2850
C=N and C=C stretch (imidazole)	1650 - 1450
C=C stretch (aromatic)	1600 - 1450
C-H bend (aromatic)	900 - 675

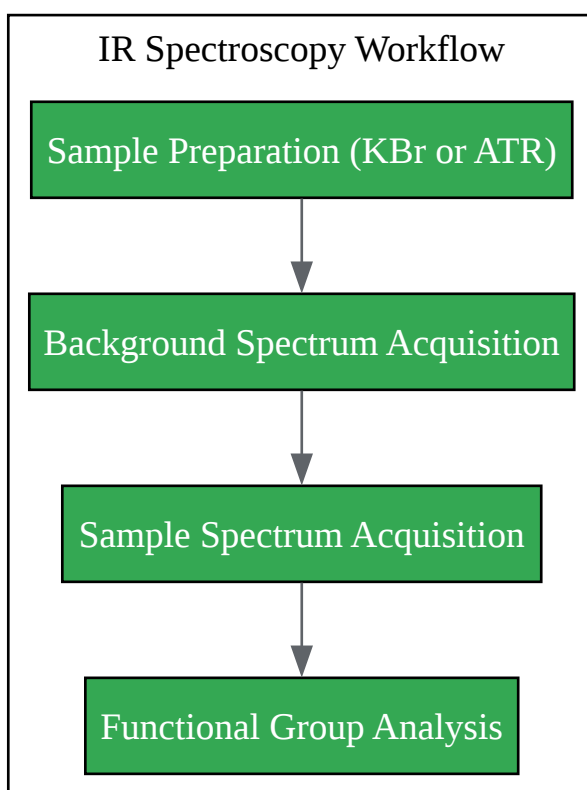
Expertise & Experience: Interpreting the IR Predictions

- A broad absorption band in the high-frequency region (3100-2800 cm⁻¹) is characteristic of the N-H stretching vibration in hydrogen-bonded imidazoles.[\[14\]](#)[\[15\]](#)
- The sharp peaks just above 3000 cm⁻¹ are attributed to the aromatic C-H stretching vibrations of the imidazole and phenyl rings.
- The absorptions just below 3000 cm⁻¹ correspond to the aliphatic C-H stretching of the ethyl linker.
- The fingerprint region will contain a series of bands corresponding to the C=N and C=C stretching vibrations of the imidazole and phenyl rings, as well as various bending vibrations.

Experimental Protocol for IR Spectroscopy

- Sample Preparation:
 - KBr Pellet: Grind a small amount of the solid sample (1-2 mg) with about 100 mg of dry potassium bromide (KBr) powder. Press the mixture into a thin, transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.
- Data Acquisition:

- Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Record a background spectrum of the empty sample compartment or the clean ATR crystal.
- Collect the sample spectrum, typically in the range of 4000-400 cm^{-1} .
- Data Analysis: Identify and assign the characteristic absorption bands to their corresponding functional groups.



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Caption: Workflow for IR spectroscopic analysis.

Conclusion

This technical guide provides a comprehensive predicted spectroscopic profile of **5-(2,2-diphenylethyl)-1H-imidazole**. The detailed analysis of predicted ^1H NMR, ^{13}C NMR, MS, and IR data, along with robust experimental protocols, offers a valuable resource for the synthesis,

identification, and characterization of this compound. The provided insights into the interpretation of the spectroscopic data are grounded in the fundamental principles of spectroscopy and the known characteristics of imidazole derivatives. This framework will aid researchers in their efforts to study and utilize this and related molecules in various scientific endeavors.

References

- Bowie, J. H., et al. (1967). Electron impact studies. XII. Mass spectra of substituted imidazoles. *Australian Journal of Chemistry*, 20(12), 2677-2690.
- ACD/Labs. (n.d.). NMR Prediction. Retrieved March 13, 2026, from [\[Link\]](#)
- Basiuk, V. A. (2003). Calculated gas-phase infrared spectra of imidazo[1,2-a]pyrazinediones derived from alanine. *Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy*, 59(8), 1867-1879.
- NMRDB. (n.d.). Simulate and predict NMR spectra. Retrieved March 13, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). IR spectrum of imidazole derivatives a-2a, b-2b, and c-2c. Retrieved March 13, 2026, from [\[Link\]](#)
- Perchard, C., & Belloc, J. (1966). Far-Infrared Spectra and Hydrogen-Bond Frequencies of Imidazole. *The Journal of Chemical Physics*, 45(10), 3543-3548.
- Kádek, A., et al. (2010). Synthesis and mass spectrometric fragmentation characteristics of imidazole ribosides-analogs of intermediates of purine de novo synthetic pathway. *Journal of Mass Spectrometry*, 45(8), 947-954.
- Mestrelab. (2026, March 11). Download NMR Predict. Retrieved March 13, 2026, from [\[Link\]](#)
- Al-Masoudi, N. A., et al. (2023). Synthesis and Biological Evaluation of Novel Imidazole Derivatives as Antimicrobial Agents. *Molecules*, 28(14), 5378.
- ResearchGate. (n.d.). The mass spectra of imidazole and 1-methylimidazole. Retrieved March 13, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). FT-IR spectra of: (a) Imidazole; (b) PTA; (c) AllITM-41; (d).... Retrieved March 13, 2026, from [\[Link\]](#)

- University of Alberta. (n.d.). CASPRE - ^{13}C NMR Predictor. Retrieved March 13, 2026, from [\[Link\]](#)
- NMRium. (n.d.). NMRium demo - Predict. Retrieved March 13, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis and Mass Spectral Fragmentation Patterns of Some Thiazole and Imidazolidine Derivatives. Retrieved March 13, 2026, from [\[Link\]](#)
- IntechOpen. (2022). Advanced Spectrum of Imidazole Derivatives in Therapeutics: A Review. Retrieved March 13, 2026, from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). ^{13}C NMR Spectrum of 2, 4, 5-triphenyl-1H-imidazole (4a). Retrieved March 13, 2026, from [\[Link\]](#)

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- 1. jchemrev.com [jchemrev.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. acdlabs.com [acdlabs.com]
- 4. Simulate and predict NMR spectra [nmrdb.org]
- 5. Download NMR Predict - Mestrelab [mestrelab.com]
- 6. CASPRE [caspre.ca]
- 7. app.nmrium.com [app.nmrium.com]
- 8. rsc.org [rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. Synthesis and mass spectrometric fragmentation characteristics of imidazole ribosides-analogs of intermediates of purine de novo synthetic pathway - PubMed [pubmed.ncbi.nlm.nih.gov]

- [11. researchgate.net \[researchgate.net\]](#)
- [12. Synthesis and Biological Evaluation of Novel Imidazole Derivatives as Antimicrobial Agents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. pubs.aip.org \[pubs.aip.org\]](#)
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